

An In-depth Technical Guide to 8-Chloro-6-iodoquinoline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 8-Chloro-6-iodoquinoline

CAS No.: 111454-67-2

Cat. No.: B599941

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This technical guide provides a comprehensive overview of **8-Chloro-6-iodoquinoline**, a halogenated derivative of the quinoline scaffold. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry. It covers the essential chemical properties, a plausible synthetic approach, and potential biological applications based on related compounds, given the limited publicly available data on this specific molecule.

Chemical and Physical Properties

8-Chloro-6-iodoquinoline is a heterocyclic aromatic compound with a molecular formula of C_9H_5ClIN and a molecular weight of 289.5 g/mol ^[1] The structure consists of a quinoline core substituted with a chlorine atom at the 8th position and an iodine atom at the 6th position. While specific experimental data for its physical properties are not readily available in the literature, related compounds such as 6-iodoquinoline and 8-chloroquinoline provide some context. For instance, 6-iodoquinoline is a solid with a melting point range of 86-90 °C, while 8-chloroquinoline is a liquid at room temperature.^{[2][3][4]} The presence of both chloro and iodo

substituents is expected to influence the molecule's lipophilicity and electronic properties, which are critical determinants of its biological activity.

Property	Value	Reference
CAS Number	111454-67-2	[1]
Molecular Formula	C ₉ H ₅ ClIN	[1]
Molecular Weight	289.5 g/mol	[1]

Synthesis

A definitive, peer-reviewed synthesis protocol for **8-Chloro-6-iodoquinoline** is not extensively documented in publicly accessible literature. However, a plausible synthetic route can be conceptualized based on established quinoline chemistry. A likely approach would involve the iodination of 8-chloroquinoline.

Experimental Protocol: Hypothetical Synthesis of 8-Chloro-6-iodoquinoline

This protocol is a representative example based on common electrophilic aromatic substitution reactions on the quinoline ring.

Materials:

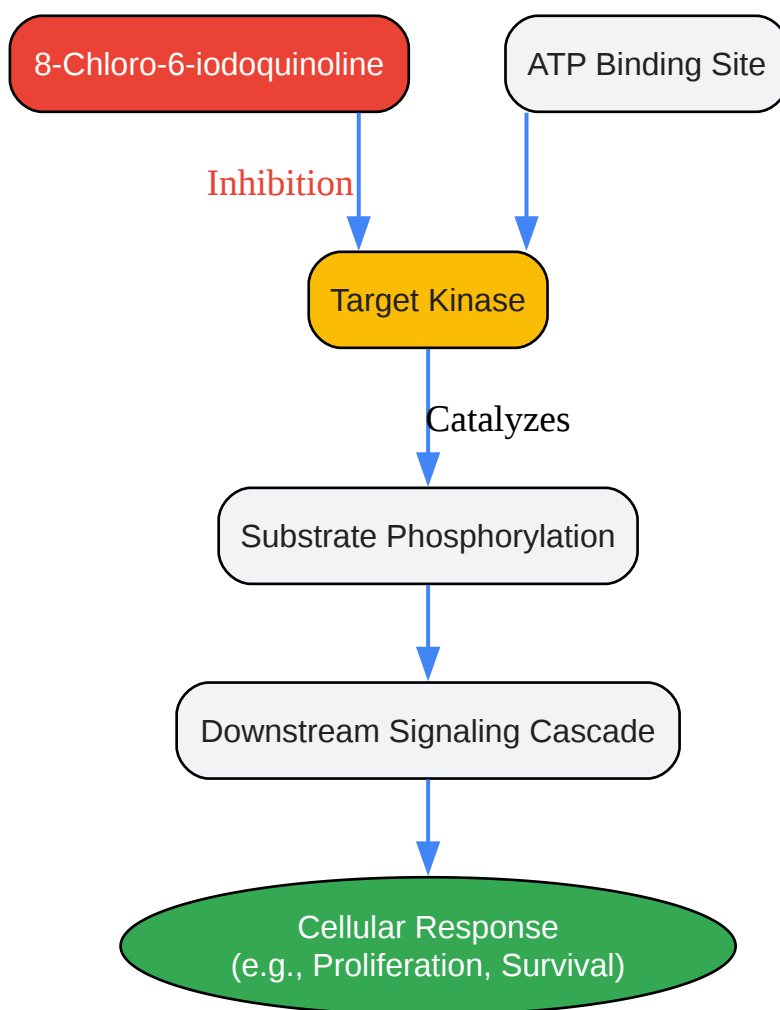
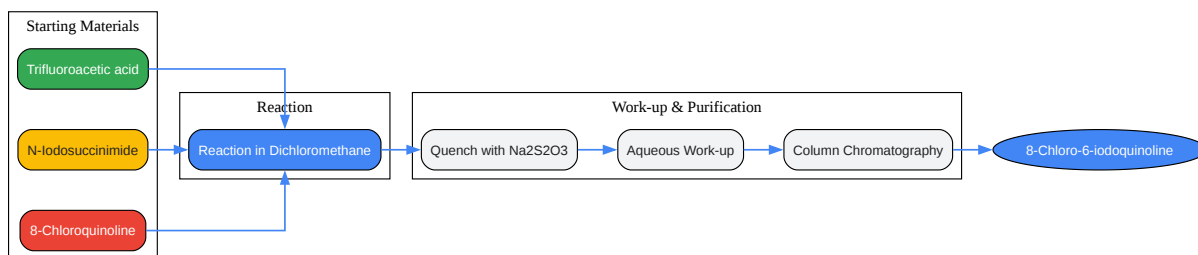
- 8-Chloroquinoline
- N-Iodosuccinimide (NIS)
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)
- Saturated sodium thiosulfate solution
- Saturated sodium bicarbonate solution

- Brine
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Reaction Setup:** To a solution of 8-chloroquinoline (1.0 equivalent) in dichloromethane, add trifluoroacetic acid (2.0 equivalents) at room temperature under a nitrogen atmosphere.
- **Addition of Iodinating Agent:** Add N-iodosuccinimide (1.1 equivalents) portion-wise to the reaction mixture.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature and monitor the progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction with a saturated aqueous solution of sodium thiosulfate. Separate the organic layer and wash sequentially with saturated sodium bicarbonate solution and brine.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield **8-Chloro-6-iodoquinoline**.

Logical Workflow for the Hypothetical Synthesis:



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References

- [1. achmem.com \[achmem.com\]](#)
- [2. 6-Iodoquinoline CAS#: 13327-31-6 \[m.chemicalbook.com\]](#)
- [3. 6-Iodoquinoline 13327-31-6 \[sigmaaldrich.com\]](#)
- [4. 8-Chloroquinoline CAS#: 611-33-6 \[m.chemicalbook.com\]](#)
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